

Chemical Structure of Lymphostin and its Analogues

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Compound of Interest

Compound Name: *Lymphostin*

Cat. No.: *B15558891*

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Lymphostin (1) is a pyrroloquinoline alkaloid natural product first isolated from *Streptomyces* sp. KY11783.[1] Its core chemical feature is a tricyclic pyrrolo[4,3,2-de]quinoline skeleton, which is biosynthetically derived from tryptophan.[1] Variations in the structural complexity of this family of compounds arise from substitutions around this core.[1]

A number of analogues of **lymphostin** have been isolated from marine *Salinispora* species, including **lymphostinol** (2) and a series of N-acyl derivatives known as neolymphostins.[1] In the neolymphostins, the N-acetyl group of **lymphostin** is replaced by larger acyl groups such as isobutyryl, propyl, sec-pentyryl, and isopentyryl.[1] The chemical structures of **lymphostin** and some of its key analogues are presented below.

Figure 1: Chemical Structures of **Lymphostin** and Selected Analogues

- **Lymphostin** (1):
 - Chemical Formula: $C_{15}H_{12}N_4O_3$
 - Structure:

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References

- 1. Discovery and Assembly Line Biosynthesis of the Lymphostin Pyrroloquinoline Alkaloid Family of mTOR Inhibitors in *Salinispora* Bacteria - PMC [pmc.ncbi.nlm.nih.gov]
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